

Application Notes and Protocols for Verinurad in Cell Culture Studies

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Compound of Interest

Compound Name: Verinurad

Cat. No.: B611665

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Verinurad (also known as RDEA3170) is a potent and selective inhibitor of the human uric acid transporter 1 (URAT1/SLC22A12).[1][2] URAT1 is a key protein responsible for the reabsorption of uric acid in the kidneys.[3][4] By inhibiting URAT1, **Verinurad** increases the urinary excretion of uric acid, thereby lowering serum uric acid levels.[3][5] This makes it a subject of interest for the treatment of hyperuricemia and gout.[2][6] These application notes provide detailed protocols for the preparation of **Verinurad** solutions for use in cell culture studies, particularly for investigating its effects on URAT1-expressing cells.

Physicochemical Properties and Solubility

Verinurad is practically insoluble in water and ethanol but is soluble in dimethyl sulfoxide (DMSO).[7] For cell culture applications, a concentrated stock solution is typically prepared in DMSO and then diluted to the final working concentration in the cell culture medium.[8]

Table 1: Solubility of **Verinurad**

Solvent	Solubility	Notes
DMSO	≥ 30 mg/mL (86.10 mM)[9] to 70 mg/mL (200.9 mM)[7]	Sonication or gentle heating (e.g., 37-45°C) can aid in dissolution.[8][9]
Water	Insoluble	-
Ethanol	Insoluble	-

Preparation of Verinurad Stock Solutions

It is crucial to prepare a high-concentration stock solution of **Verinurad** in a suitable solvent, which can then be diluted to the desired final concentration for experiments. This minimizes the concentration of the solvent in the final cell culture medium, reducing potential solvent-induced artifacts.

Materials

- **Verinurad** powder
- Anhydrous dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Protocol for 10 mM Stock Solution

- Aseptically weigh the required amount of **Verinurad** powder. The molecular weight of **Verinurad** is 348.42 g/mol .[7]
- Dissolve the **Verinurad** powder in an appropriate volume of DMSO to achieve a final concentration of 10 mM. For example, to prepare 1 mL of a 10 mM stock solution, dissolve 3.48 mg of **Verinurad** in 1 mL of DMSO.

- Vortex the solution thoroughly until the powder is completely dissolved. If necessary, sonicate the solution for a few minutes to aid dissolution.[\[8\]](#)
- Aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 μ L) in sterile microcentrifuge tubes.
- Store the aliquots at -20°C or -80°C. Stock solutions in DMSO are stable for at least one year when stored at -20°C and for up to two years at -80°C.[\[1\]](#) Avoid repeated freeze-thaw cycles.[\[1\]](#)[\[9\]](#)

Table 2: Preparation of **Verinurad** Stock Solutions in DMSO

Desired Stock Concentration	Mass of Verinurad for 1 mL of DMSO	Mass of Verinurad for 5 mL of DMSO
1 mM	0.348 mg	1.74 mg
5 mM	1.74 mg	8.71 mg
10 mM	3.48 mg	17.42 mg
20 mM	6.97 mg	34.84 mg
50 mM	17.42 mg	87.11 mg

Preparation of Working Solutions for Cell Culture

The concentrated DMSO stock solution must be diluted to the final desired concentration in the cell culture medium immediately before use.[\[8\]](#)

Materials

- **Verinurad** stock solution (e.g., 10 mM in DMSO)
- Pre-warmed complete cell culture medium appropriate for the cell line being used.

Protocol for Working Solution

- Thaw a single aliquot of the **Verinurad** stock solution at room temperature.

- Calculate the volume of the stock solution required to achieve the desired final concentration in your cell culture experiment. For example, to prepare 1 mL of a 10 μ M working solution from a 10 mM stock, you would need 1 μ L of the stock solution (a 1:1000 dilution).
- Add the calculated volume of the **Verinurad** stock solution to the pre-warmed cell culture medium.
- Mix immediately by gentle pipetting or vortexing.^[8] It is important to add the stock solution to the medium and mix, rather than the other way around, to minimize the risk of precipitation.
- If precipitation occurs upon dilution, sonication can be used to help dissolve the compound.^[8]
- Add the final working solution to your cell culture plates.
- Remember to include a vehicle control in your experiments, which consists of the same concentration of DMSO in the cell culture medium as the highest concentration of **Verinurad** used.

Experimental Protocols

Verinurad has been used in in vitro studies to characterize its inhibitory effect on URAT1. A common experimental system involves using a cell line, such as HEK-293T, that has been transiently or stably transfected to express the human URAT1 transporter.^{[2][5]}

URAT1 Inhibition Assay in HEK-293T Cells

This protocol is adapted from studies characterizing the in vitro activity of **Verinurad**.^[5]

- Cell Culture and Transfection:
 - Maintain HEK-293T cells in DMEM supplemented with 10% FBS, L-glutamine, and sodium pyruvate at 37°C in a 5% CO₂ incubator.^[5]
 - Transfect the HEK-293T cells with a plasmid expressing human URAT1 using a suitable transfection reagent.^[5] Plate the transfected cells in a 96-well plate.
- Preparation of Assay Buffer:

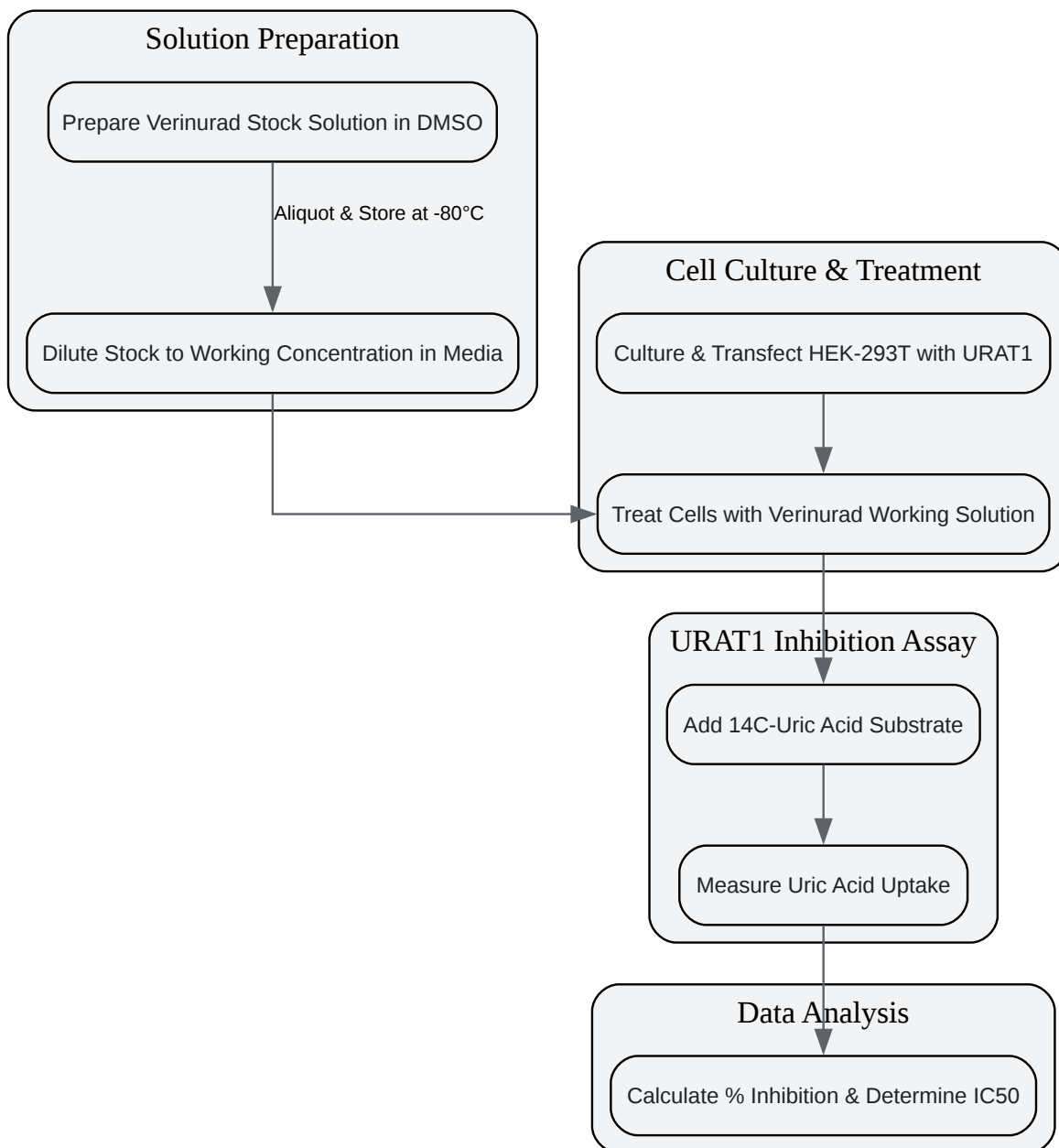
- Prepare an assay buffer consisting of 25 mM MES (pH 5.5), 125 mM sodium gluconate, 4.8 mM potassium gluconate, 1.2 mM monobasic potassium phosphate, 1.2 mM magnesium sulfate, 1.3 mM calcium gluconate, and 5.6 mM glucose.[5]
- Inhibition Assay:
 - Prepare serial dilutions of **Verinurad** in the assay buffer. The concentration range can span from 0.1 nM to 1 mM to determine the IC₅₀. [7]
 - Wash the URAT1-expressing cells with the assay buffer.
 - Pre-incubate the cells with the different concentrations of **Verinurad** or vehicle (DMSO) for 5 minutes. [7][10]
 - Add the substrate, ¹⁴C-labeled uric acid (e.g., at a final concentration of 100 μM), to initiate the uptake reaction and incubate for 10 minutes. [10]
 - Stop the uptake by washing the cells three times with ice-cold assay buffer. [10]
 - Lyse the cells and measure the intracellular radioactivity using a scintillation counter. [10]
- Data Analysis:
 - Calculate the percentage of URAT1 inhibition for each **Verinurad** concentration relative to the vehicle control.
 - Plot the percentage inhibition against the logarithm of the **Verinurad** concentration and fit the data to a dose-response curve to determine the IC₅₀ value. **Verinurad** has a reported IC₅₀ of approximately 25 nM for human URAT1. [1][2]

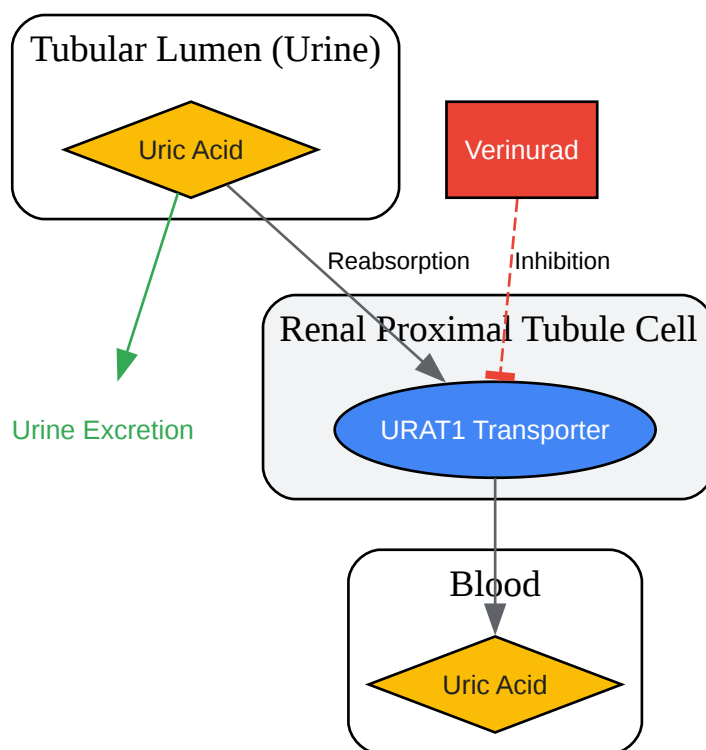
Table 3: Example of **Verinurad** Concentrations for IC₅₀ Determination

Concentration (nM)
0.1
1
10
25
50
100
500
1000 (1 μ M)
10000 (10 μ M)

Visualizations

Experimental Workflow





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. discovery-and-characterization-of-verinurad-a-potent-and-specific-inhibitor-of-urat1-for-the-treatment-of-hyperuricemia-and-gout - Ask this paper | Bohrium [bohrium.com]
- 3. Pharmacokinetics, pharmacodynamics, and tolerability of verinurad, a selective uric acid reabsorption inhibitor, in healthy adult male subjects - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Mechanisms of urate transport and uricosuric drugs inhibition in human URAT1 - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Discovery and characterization of verinurad, a potent and specific inhibitor of URAT1 for the treatment of hyperuricemia and gout - PMC [pmc.ncbi.nlm.nih.gov]

- 6. go.drugbank.com [go.drugbank.com]
- 7. selleckchem.com [selleckchem.com]
- 8. Verinurad | OAT | TargetMol [targetmol.com]
- 9. glpbio.com [glpbio.com]
- 10. selleck.co.jp [selleck.co.jp]
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